

Technical Guide: Properties, Synthesis, and Applications of 3-Methyl-4-nitro-1H-pyrazole

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Compound of Interest

Compound Name: *1-isopropyl-3-methyl-4-nitro-1H-pyrazole*

Cat. No.: *B1361029*

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Disclaimer: Publicly available information and a specific CAS number for "**1-isopropyl-3-methyl-4-nitro-1H-pyrazole**" are limited. This guide will focus on the closely related and well-documented compound, 3-Methyl-4-nitro-1H-pyrazole (CAS Number: 5334-39-4), to provide a comprehensive technical overview relevant to researchers in drug development and organic synthesis.

This document provides an in-depth analysis of 3-Methyl-4-nitro-1H-pyrazole, covering its chemical properties, synthesis protocols, and its role in the development of pharmacologically active molecules.

Compound Identification and Properties

3-Methyl-4-nitro-1H-pyrazole is a heterocyclic organic compound featuring a pyrazole ring substituted with a methyl and a nitro group.

Property	Value	Source
CAS Number	5334-39-4	[1]
Molecular Formula	C4H5N3O2	[1][2]
Molecular Weight	127.10 g/mol	[3]
IUPAC Name	3-methyl-4-nitro-1H-pyrazole	[1]
Appearance	White to pale cream or yellow crystals/powder	[2]
Melting Point	129.0-139.0 °C	[2]
Solubility	Slightly soluble in water	[4]
InChI Key	WTZYTQJELOHMMJ-UHFFFAOYSA-N	[1][2][3]
Canonical SMILES	CC1=C(C=NN1)--INVALID-LINK--[O-]	[2]

Synthesis and Experimental Protocols

The synthesis of nitro-pyrazole derivatives is a significant area of research due to their utility as precursors for various biologically active compounds.

General Synthesis of 4-Nitro-Pyrazoles:

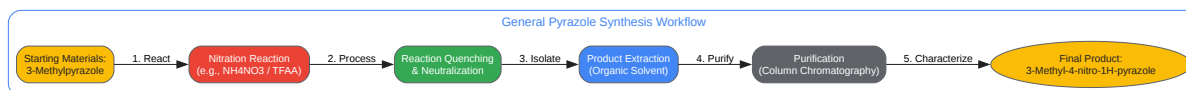
A common method for the synthesis of 4-nitro-pyrazoles involves the nitration of a corresponding pyrazole precursor. For instance, the synthesis of 3-methyl-1,4-dinitro-1H-pyrazole, a related compound, is achieved through the nitration of 3(5)-methyl-1H-pyrazole.[5] This dinitro compound can then serve as a synthon for other substituted 4-nitropyrazoles.[5]

Experimental Protocol for Nitration (General Procedure):

A general procedure for the nitration of pyrazoles often involves the use of a nitrating agent such as a mixture of nitric acid and sulfuric acid, or ammonium nitrate with trifluoroacetic anhydride.[5][6]

- **Step 1: Dissolution** The starting pyrazole material (e.g., 3-methylpyrazole) is dissolved in a suitable solvent, such as trifluoroacetic acid.
- **Step 2: Cooling** The solution is cooled to a low temperature (e.g., -18 °C) in an ice-salt bath to control the exothermic reaction.
- **Step 3: Addition of Nitrating Agent** The nitrating agent (e.g., ammonium nitrate and trifluoroacetic anhydride) is added dropwise to the cooled solution while stirring vigorously.[5] The temperature is carefully maintained during this addition.
- **Step 4: Reaction** The reaction mixture is stirred at a low temperature for a specified period, after which it is allowed to warm to room temperature.
- **Step 5: Quenching and Extraction** The reaction is quenched by pouring it into ice water and neutralized with a base like sodium bicarbonate. The product is then extracted using an organic solvent (e.g., dichloromethane).
- **Step 6: Purification** The extracted product is dried and purified, often by column chromatography, to yield the desired nitro-pyrazole.[5]

Spectroscopic analysis, including ¹H NMR, is used to confirm the structure of the synthesized compound.[3][7]



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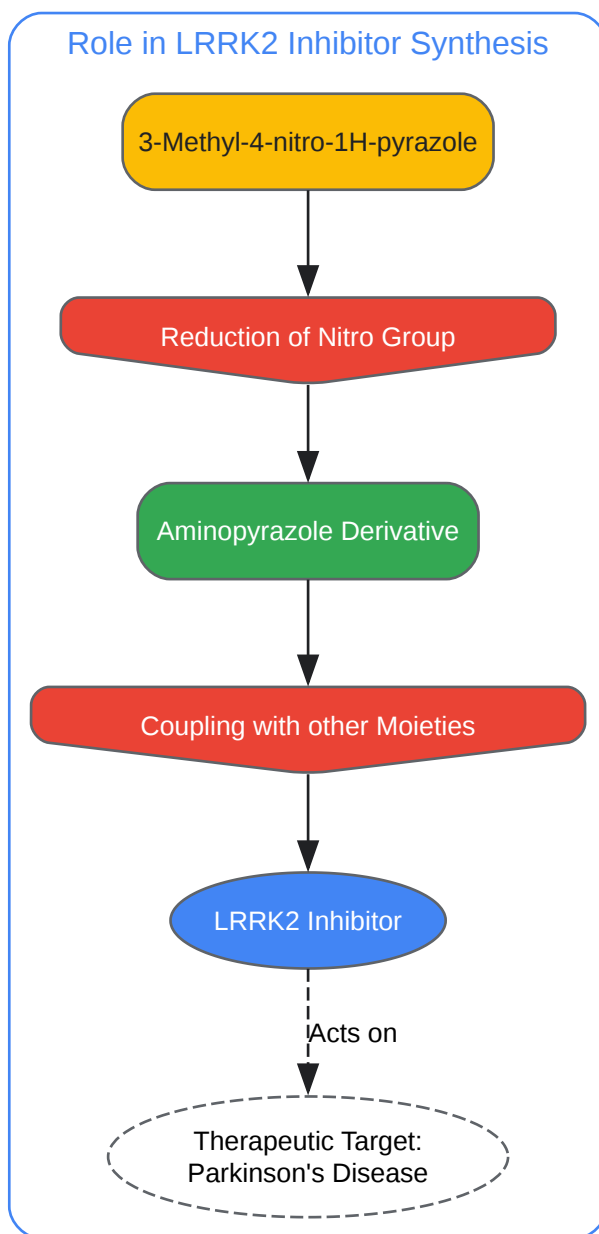
Caption: A generalized workflow for the synthesis of 3-Methyl-4-nitro-1H-pyrazole.

Biological Activities and Applications in Drug Development

Pyrazole derivatives are a cornerstone in medicinal chemistry, exhibiting a wide array of pharmacological activities, including anti-inflammatory, antimicrobial, anticancer, and anticonvulsant properties.[8][9][10] The nitro-substitution on the pyrazole ring, as seen in 3-methyl-4-nitro-1H-pyrazole, often serves as a key synthetic handle for further functionalization.

Role as a Precursor in LRRK2 Inhibitor Synthesis:

3-Methyl-4-nitropyrazole is a reactant used in the preparation of aminopyrazole derivatives which are potent, selective, and brain-penetrant small molecule inhibitors of Leucine-rich repeat kinase 2 (LRRK2).[2] Mutations in the LRRK2 gene are a significant genetic cause of Parkinson's disease, making LRRK2 an important therapeutic target. The nitro group in 3-methyl-4-nitro-1H-pyrazole can be reduced to an amino group, which is then further elaborated to create complex molecules that can act as LRRK2 inhibitors.



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Caption: Logical pathway from 3-Methyl-4-nitro-1H-pyrazole to LRRK2 inhibitors.

Conclusion

3-Methyl-4-nitro-1H-pyrazole is a valuable building block in organic and medicinal chemistry. Its synthesis is well-established, and its chemical properties, particularly the reactive nitro group, make it an important precursor for the development of a variety of heterocyclic compounds. Its application in the synthesis of LRRK2 inhibitors highlights its significance in the ongoing

research for treatments of neurodegenerative diseases like Parkinson's. This technical guide provides a foundational understanding for researchers working with this and related pyrazole derivatives.

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